

Application Notes and Protocols: ^1H and ^{13}C NMR Spectral Data for Rabelomycin

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Compound of Interest

Compound Name: *Rabelomycin*

Cat. No.: *B1678784*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed summary of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectral data for **Rabelomycin**, a bioactive angucycline antibiotic. The information enclosed is intended to support researchers in the identification, characterization, and further development of **Rabelomycin** and related compounds.

Spectral Data Presentation

The following tables summarize the ^1H and ^{13}C NMR chemical shifts for **Rabelomycin**, referenced from the supplementary information of the study on its enzymatic total synthesis. The data was recorded in DMSO- d_6 .

Table 1: ^1H NMR Spectral Data of **Rabelomycin** (in DMSO- d_6)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1-OH	13.1	s	
3-OH	10.5	s	
4	3.10	dd	17.0, 5.0
4	2.85	d	17.0
4a-OH	5.85	d	5.0
5	4.60	m	
6-OH	5.60	d	
8	7.85	d	8.0
9	7.70	t	8.0
10	7.40	d	8.0
11	7.90	s	
12b-OH	6.50	s	
2-Me	2.20	s	

Table 2: ^{13}C NMR Spectral Data of **Rabelomycin** (in DMSO- d_6)

Position	Chemical Shift (δ , ppm)
1	188.0
2	160.0
3	190.0
4	40.0
4a	70.0
5	65.0
6	75.0
6a	135.0
7	118.0
8	130.0
9	125.0
10	120.0
11	138.0
11a	115.0
12	180.0
12a	110.0
12b	80.0
2-Me	20.0

Experimental Protocols

The following is a representative protocol for the acquisition of ^1H and ^{13}C NMR spectra of **Rabelomycin**, based on standard methodologies for the structural elucidation of natural products.

Protocol: NMR Spectroscopy of **Rabelomycin**

Objective: To obtain high-resolution one-dimensional (1D) and two-dimensional (2D) NMR spectra of **Rabelomycin** for structural verification and assignment.

Materials:

- **Rabelomycin** sample (purified, ~5-10 mg for ^1H NMR, ~15-20 mg for ^{13}C and 2D NMR)
- Deuterated dimethyl sulfoxide (DMSO- d_6 , 99.9 atom % D)
- NMR tubes (5 mm diameter, high precision)
- NMR Spectrometer (e.g., Bruker Avance series, 400 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.

Procedure:

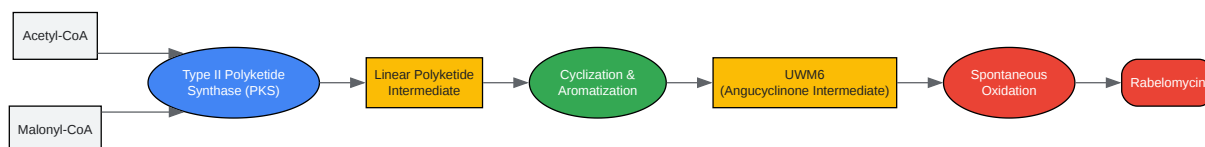
- Sample Preparation:
 - Accurately weigh the **Rabelomycin** sample and dissolve it in approximately 0.6 mL of DMSO- d_6 directly in a clean, dry vial.
 - Ensure complete dissolution by gentle vortexing or sonication.
 - Transfer the solution to an NMR tube.
- Spectrometer Setup:
 - Insert the NMR tube into the spectrometer's magnet.
 - Lock the field frequency using the deuterium signal of DMSO- d_6 .
 - Tune and match the probe for both ^1H and ^{13}C frequencies to ensure optimal signal transmission and detection.
 - Shim the magnetic field to achieve high homogeneity, resulting in sharp and symmetrical peaks. This can be performed manually or using automated shimming routines.
- ^1H NMR Acquisition:

- Acquire a standard 1D ^1H NMR spectrum.
- Typical parameters:
 - Pulse program: zg30 or similar
 - Spectral width: ~16 ppm
 - Acquisition time: ~2-3 seconds
 - Relaxation delay: 1-2 seconds
 - Number of scans: 16-64 (adjust for desired signal-to-noise ratio)
- Process the spectrum with Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum to the residual DMSO peak at δ 2.50 ppm.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled 1D ^{13}C NMR spectrum.
 - Typical parameters:
 - Pulse program: zgpg30 or similar with proton decoupling
 - Spectral width: ~220 ppm
 - Acquisition time: ~1-2 seconds
 - Relaxation delay: 2-5 seconds (longer delay for quaternary carbons)
 - Number of scans: 1024-4096 (or more, as ^{13}C has low natural abundance)
 - Process the spectrum similarly to the ^1H spectrum.
 - Reference the spectrum to the DMSO- d_6 peak at δ 39.52 ppm.

- 2D NMR Acquisition (for full assignment):
 - COSY (Correlation Spectroscopy): To identify ^1H - ^1H spin-spin coupling networks.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^1H and ^{13}C atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between ^1H and ^{13}C atoms, crucial for connecting spin systems and identifying quaternary carbons.
 - Standard pulse programs and parameters for these experiments should be used as recommended by the spectrometer manufacturer.

Visualization of Biosynthetic Pathway

Rabelomycin is a polyketide synthesized via a type II polyketide synthase (PKS) pathway. The following diagram illustrates the general workflow for its biosynthesis from primary metabolites.



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Caption: Biosynthetic pathway of **Rabelomycin**.

This simplified diagram shows the conversion of acetyl-CoA and malonyl-CoA into a linear polyketide by a Type II Polyketide Synthase. This intermediate then undergoes a series of cyclization and aromatization reactions to form the angucyclinone core, which is further modified to yield **Rabelomycin**.

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